Application Note: $Ru(NO)Cl_3 \cdot xH_2O$ in Transfer Hydrogenation

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Compound of Interest

Compound Name:	*Nitrosyl chloride;ruthenium(3+);hydrate*
Cat. No.:	*B13828782*

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From Precursor to Active Nitrosyl-Hydride Catalysis

Executive Summary

Ruthenium(III) Nitrosyl Chloride ($Ru(NO)Cl_3 \cdot xH_2O$) is a strategic starting material for synthesizing air-stable, electrophilic ruthenium transfer hydrogenation catalysts. While rarely used as a "dump-and-stir" salt, it serves as the critical precursor for complexes such as

and advanced PNP-pincer nitrosyls.

The primary advantage of the {Ru-NO}^6 moiety in these catalysts is the strong

-acceptor character of the linear nitrosyl ligand. This withdraws electron density from the ruthenium center, increasing its Lewis acidity. In transfer hydrogenation, this electronic effect facilitates the formation of active ruthenium-hydride species and enhances the activation of ketone substrates, often operating under milder conditions than traditional Ru(II) chloride systems.

The Chemistry of the Precursor

To apply $Ru(NO)Cl_3$ effectively, one must understand its speciation.

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- Oxidation State: Formally Ru(II) if the NO is considered

  (linear). The complex is diamagnetic.

- The "NO Effect": The nitrosyl group is non-innocent. In the context of transfer hydrogenation, it stabilizes the low-valent intermediates and promotes the decoordination of product alcohol due to the trans-effect, accelerating turnover.

- Stability: The hydrate is hygroscopic and corrosive but stable in air. The derived phosphine complexes are generally air-stable solids, simplifying handling.

Protocol A: Catalyst Synthesis (The Activation Step)

Direct use of the hydrate in non-polar solvents is ineffective due to solubility issues. The standard protocol involves converting the salt into a lipophilic phosphine complex.

Target Complex:$[Ru(NO)Cl_3(PPh_3)_2]$ (Bis(triphenylphosphine)trichloro(nitrosyl)ruthenium)

Reagents

- Precursor:$Ru(NO)Cl_3 \cdot xH_2O$ (1.0 eq)

- Ligand: Triphenylphosphine (

) (4.0 – 6.0 eq)

- Solvent: Ethanol (Absolute) or 2-Methoxyethanol (degassed)

- Workup: Diethyl ether, cold Ethanol.

Step-by-Step Methodology

- Dissolution: In a round-bottom flask equipped with a reflux condenser and magnetic stir bar, dissolve $Ru(NO)Cl_3 \cdot xH_2O$ (e.g., 1.0 g) in Ethanol (40 mL). The solution will appear deep red/brown.

- Ligand Addition: Add

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(4.5 g, ~4 eq). A slight excess ensures complete coordination and prevents the formation of bridged dimers.

- Reflux: Heat the mixture to vigorous reflux (approx. 80°C) for 3 to 6 hours.
  - Observation: The color will shift from dark brown to a lighter orange-yellow or mustard precipitate.
- Cooling & Filtration: Allow the reaction to cool to room temperature.[1] The complex will precipitate out.[2] Filter the solid using a sintered glass funnel.[1]
- Purification:
  - Wash the filter cake with cold ethanol (2 x 10 mL) to remove excess phosphine.
  - Wash with diethyl ether (2 x 10 mL) to remove organic impurities and facilitate drying.
- Drying: Dry under vacuum for 4 hours.
  - Yield Expectation: >85%.[3][4]
  - Validation: IR Spectroscopy is the gold standard here. Look for a strong, sharp stretch at ~1870 cm^{-1}.

Protocol B: Catalytic Transfer Hydrogenation of Ketones

Once the active complex $[Ru(NO)Cl_3(PPh_3)_2]$ is isolated, it is used for the reduction of ketones using Isopropanol (iPrOH) as the hydrogen source.

Mechanism of Action

The reaction proceeds via an Inner-Sphere Mechanism (modified hydride route):

- Initiation: The base (alkoxide) displaces a chloride ligand, forming a ruthenium-isopropoxide intermediate.

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- -Hydride Elimination: A hydride is transferred from the isopropoxide to the metal, releasing acetone and forming the active Ru-H species.
- Transfer: The Ru-H coordinates the ketone substrate. The hydride is transferred to the carbonyl carbon.
- Regeneration: Isopropanol displaces the product alcohol, restarting the cycle.

Experimental Setup

- Scale: 1.0 mmol Substrate (Acetophenone)
- Catalyst Loading: 0.5 – 1.0 mol%
- Hydrogen Donor/Solvent: 2-Propanol (iPrOH) (HPLC Grade, dried)
- Base: Potassium tert-butoxide (

) or KOH.

Workflow Diagram (Synthesis & Catalysis)

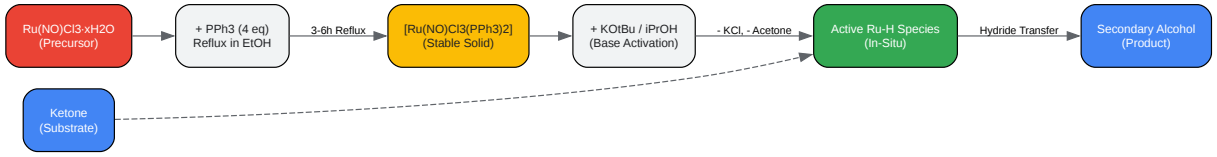

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Figure 1: Workflow converting the raw hydrate salt into the active catalytic species for ketone reduction.

Detailed Protocol

- Inert Atmosphere: While the pre-catalyst is stable, the active hydride species is oxygen-sensitive. Perform the reaction under

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or Ar atmosphere (Schlenk line or Glovebox recommended for high reproducibility).

- Charge: In a Schlenk tube, add:
  - [Ru(NO)Cl₃(PPh₃)₂] (7.5 mg, 0.01 mmol, 1 mol%)
  - Acetophenone (120 mg, 1.0 mmol)
  - (11 mg, 0.1 mmol, 10 mol%)
- Solvent: Add degassed 2-Propanol (5 mL).
- Reaction: Heat to 82°C (Reflux).
  - Time: Monitor via TLC or GC. Typical conversion for acetophenone is >90% in 1–4 hours.
- Quench: Cool to room temperature. Filter through a small pad of silica or Celite to remove ruthenium salts.
- Analysis: Analyze the filtrate by GC-MS or

  NMR.

Performance Data (Representative)

Substrate	Catalyst	Base (10 mol%)	Time (h)	Temp (°C)	Conversion (%)
Acetophenone	[Ru(NO)Cl₃(PPh₃)₂]		2	82	>95
Benzophenone	[Ru(NO)Cl₃(PPh₃)₂]		4	82	92
Cyclohexanone	[Ru(NO)Cl₃(PPh₃)₂]		1	82	>98
4-Cl-Acetophenone	[Ru(NO)Cl₃(PPh₃)₂]		3	82	94

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Mechanistic Pathway

Understanding the cycle allows for troubleshooting. The NO ligand remains bound throughout, maintaining the metal's electrophilicity.

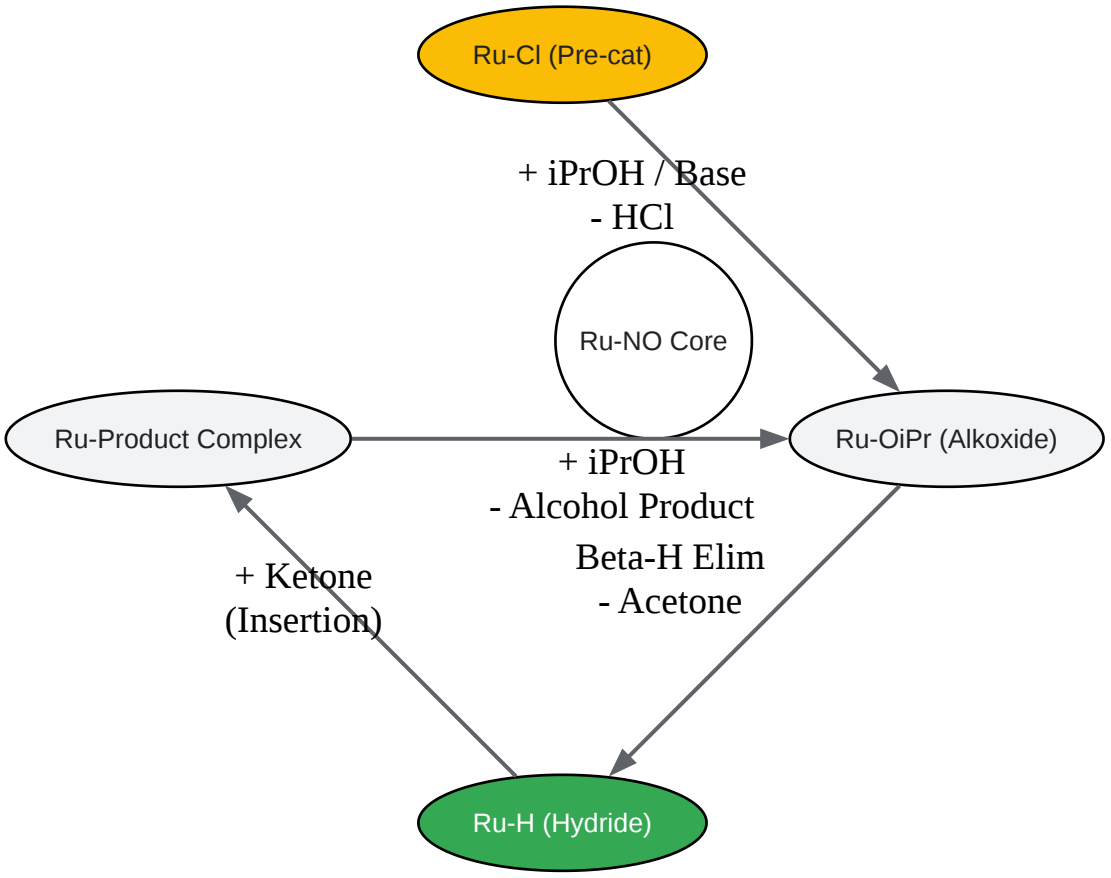

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Figure 2: Simplified catalytic cycle. The strong pi-acidity of NO facilitates the Beta-H elimination step.

Troubleshooting & Optimization

- Low Conversion:
  - Check Base: The reaction is base-promoted. Ensure

    is fresh and not hydrolyzed.

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- Induction Period: Nitrosyl complexes can have a longer induction period than simple chlorides. Do not stop the reaction before 1 hour.

- Catalyst Solubility: If the $[Ru(NO)Cl_3(PPh_3)_2]$ does not dissolve in refluxing iPrOH, add a small amount of Toluene or DCM as a co-solvent (up to 10% v/v).

- Substrate Inhibition: Aldehydes can sometimes poison the catalyst by forming stable carbonyl complexes. If reducing aldehydes, lower the temperature to 60°C to prevent decarbonylation.

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